

Application Notes and Protocols for (S)-Formetorex in Neuropharmacology Research

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Compound of Interest

Compound Name: *Formetorex, (S)-*

Cat. No.: *B15181058*

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Introduction

(S)-Formetorex, also known as N-formylamphetamine, is a synthetic compound belonging to the substituted amphetamine class. While historically recognized as an intermediate in the synthesis of amphetamine via the Leuckart reaction and described as an anorectic, its specific neuropharmacological profile remains largely uncharacterized in publicly available literature.[1] [2] Due to its structural similarity to amphetamine, (S)-Formetorex is presumed to act as a stimulant, primarily interacting with monoamine transporters.[3]

These application notes provide a framework for the neuropharmacological investigation of (S)-Formetorex. The methodologies and expected outcomes are based on established protocols for characterizing amphetamine and other monoamine transporter ligands.

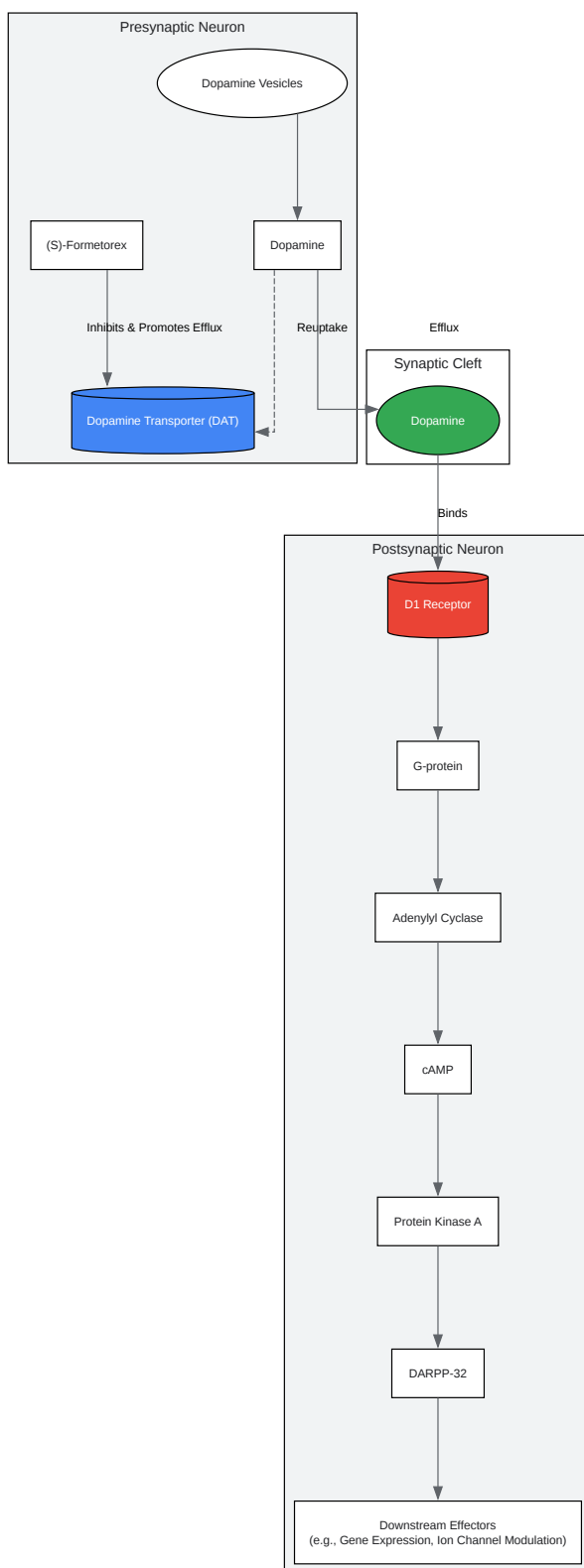
Postulated Mechanism of Action

(S)-Formetorex is hypothesized to exert its effects by interacting with the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT).[3] This interaction is expected to inhibit the reuptake of these neurotransmitters from the synaptic cleft, leading to increased extracellular concentrations and enhanced downstream signaling. The primary mechanism of action for amphetamines involves not only reuptake inhibition but also promoting neurotransmitter efflux through these transporters.

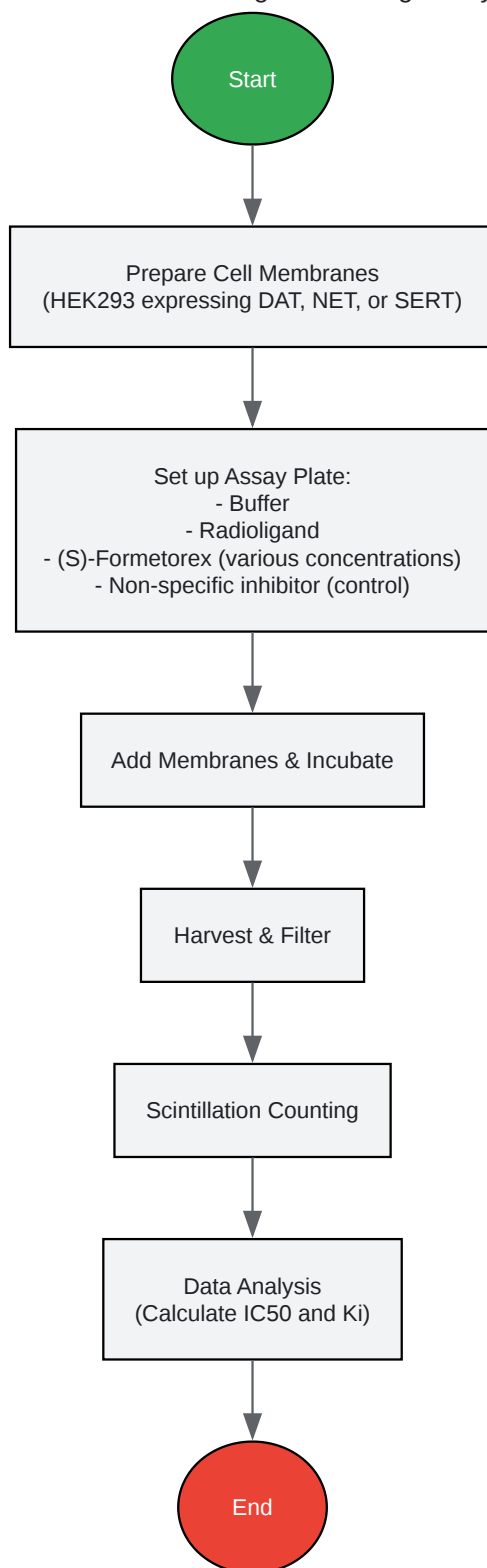
Signaling Pathways

The downstream signaling cascades initiated by elevated extracellular dopamine, norepinephrine, and serotonin are complex and involve multiple pathways. A key pathway activated by increased dopaminergic neurotransmission is the D1 receptor-mediated signaling cascade, which can lead to the activation of transcription factors like FosB, implicated in addiction and long-term neural plasticity.[\[4\]](#)

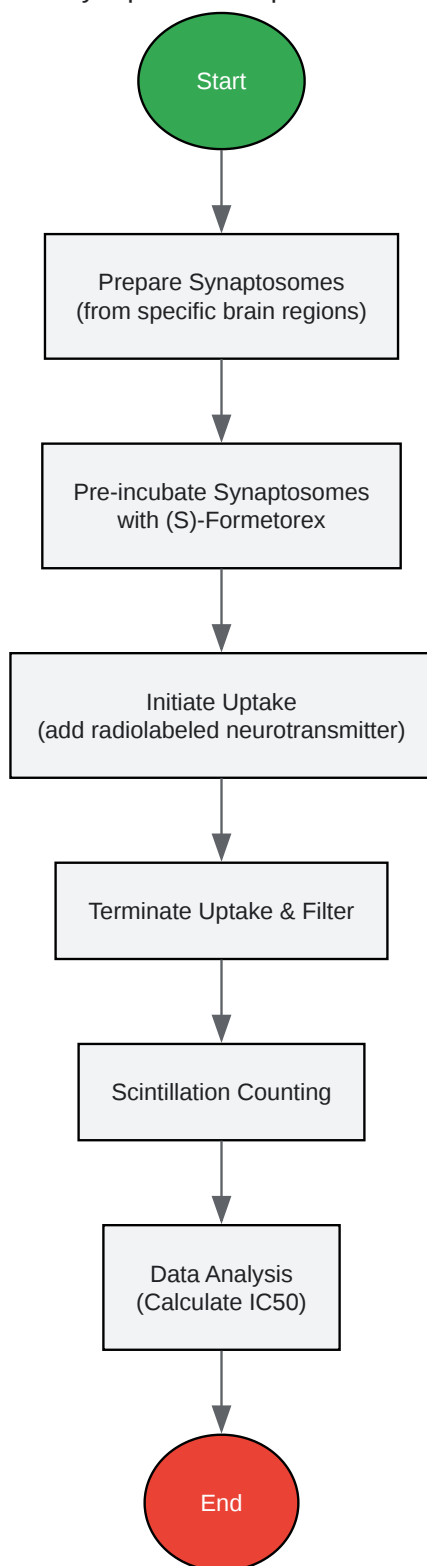
Postulated Dopaminergic Signaling Pathway for (S)-Formetorex



Workflow for Radioligand Binding Assay



Workflow for Synaptosomal Uptake Inhibition Assay

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References

- 1. Frontiers | Cell-Based Radiotracer Binding and Uptake Inhibition Assays: A Comparison of In Vitro Methods to Assess the Potency of Drugs That Target Monoamine Transporters [frontiersin.org]
- 2. unodc.org [unodc.org]
- 3. In vitro assays for the functional characterization of the dopamine transporter (DAT) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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